

# Safety data sheet for "Mandelic acid-d5"

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## Compound of Interest

Compound Name: Mandelic acid-2,3,4,5,6-d5

Cat. No.: B047063

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## Safety Data Sheet: Mandelic Acid-d5

An In-depth Technical Guide for Researchers and Drug Development Professionals

This document provides a comprehensive safety and technical overview of Mandelic Acid-d5. It is intended for researchers, scientists, and professionals in the field of drug development who may handle this compound. This guide details the toxicological, physical, and chemical properties, as well as essential safety protocols and experimental methodologies.

### Section 1: Chemical Identification and Properties

Mandelic acid-d5 is the deuterated form of mandelic acid, an aromatic alpha-hydroxy acid. The deuterium labeling is on the phenyl group. The safety profile of Mandelic Acid-d5 is expected to be closely aligned with that of its non-deuterated counterpart, with the primary physical difference being its molecular weight.

Table 1: Chemical and Physical Properties

Property	Value	Reference
Product Name	(±)-Mandelic-2,3,4,5,6-d5 Acid	[1]
CAS Number	70838-71-0	[1]
Molecular Formula	C <sub>8</sub> H <sub>3</sub> D <sub>5</sub> O <sub>3</sub>	[2]
Molecular Weight	157.18 g/mol	[2]
Appearance	White crystalline powder	[3]
Melting Point	119-121 °C	[4]
Solubility	Soluble in water, alcohol, and ether.	[3][5]
Stability	Stable under normal conditions. Sensitive to light; darkens and decomposes on prolonged exposure.	[6][7]

## Section 2: Hazard Identification and Toxicological Summary

Mandelic acid is classified as causing serious eye damage.[8] It may also cause skin and respiratory irritation.[7] The toxicological properties of the deuterated form have not been fully investigated, but are presumed to be similar to the non-deuterated compound.

Table 2: Toxicological Data

Test	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	> 5000 mg/kg	[9]
Skin Irritation/Corrosion	-	-	Not classified as a skin irritant, though contact may cause irritation in some individuals.	[10][11]
Serious Eye Damage/Irritation	-	-	Causes serious eye damage (GHS Category 1).	[8][10][11]
Respiratory/Skin Sensitization	-	-	No sensitizing effects are known.	[12]
Carcinogenicity	-	-	Not listed by IARC, NTP, or OSHA.	[12]

## Section 3: Experimental Protocols

The toxicological data presented in safety data sheets are typically generated using standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are outlines of the methodologies likely employed to assess the hazards of mandelic acid.

### Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is used to estimate the LD50 and classify a substance based on its acute oral toxicity.

- Principle: A stepwise procedure with a limited number of animals per step is used. The outcome of each step determines the subsequent step. The method aims to classify the substance into a toxicity class rather than determining a precise LD50.[13][14]
- Animal Model: Typically, young adult female rats are used.[15]
- Procedure:
  - Animals are fasted prior to administration of the substance.[16]
  - The substance is administered orally via gavage in a single dose.[16]
  - A starting dose (e.g., 300 mg/kg) is selected based on available information.[15]
  - A group of animals is dosed at the selected level.
  - The animals are observed for mortality and clinical signs of toxicity for at least 14 days.[15]
  - The number of mortalities within a defined period determines the next step: dosing at a lower or higher fixed dose level or concluding the test.[14]

## Skin Irritation - OECD Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

This in vitro method is used to identify substances that cause skin irritation.

- Principle: The test substance is applied topically to a three-dimensional reconstructed human epidermis (RhE) model, which mimics the upper layers of human skin.[3][17] Irritant chemicals cause damage to the cells, which is measured by a decrease in cell viability.[18]
- Procedure:
  - The test substance is applied to the surface of the RhE tissue.[18]
  - After a defined exposure period (e.g., 60 minutes), the substance is removed by washing. [18]
  - The tissue is incubated for a post-exposure period (e.g., 42 hours).[18]

- Cell viability is assessed by the enzymatic conversion of a vital dye (MTT) into a colored formazan salt, which is then measured spectrophotometrically.[17][18]
- A substance is identified as an irritant if the cell viability is reduced below a certain threshold ( $\leq 50\%$ ) compared to negative controls.[18]

## Serious Eye Damage/Irritation - OECD Guideline 405 (Acute Eye Irritation/Corrosion)

This in vivo test evaluates the potential of a substance to cause eye irritation or serious eye damage.

- Principle: The test substance is applied in a single dose to one eye of an experimental animal, with the untreated eye serving as a control.[12] The degree of eye irritation/corrosion is then evaluated and scored at specific intervals.[12]
- Animal Model: The albino rabbit is the preferred species.[2]
- Procedure:
  - A small amount of the test substance is instilled into the conjunctival sac of one eye.[2]
  - The eyes are examined at 1, 24, 48, and 72 hours after application.[6][19]
  - Ocular lesions, including effects on the cornea, iris, and conjunctiva, are scored.
  - The duration of observation can be extended up to 21 days to assess the reversibility of the effects.[12][19]
  - The use of analgesics and anesthetics is recommended to minimize animal pain and distress.[2]

## Section 4: Handling, Storage, and First Aid

### Handling and Personal Protective Equipment (PPE)

- Handle in a well-ventilated area.[1]

- Avoid formation of dust and aerosols.[1]
- Wear appropriate protective clothing, including chemical-resistant gloves and a lab coat.[1]
- Use tightly fitting safety goggles or a face shield.[1]
- Wash hands thoroughly after handling.[10]

## Storage

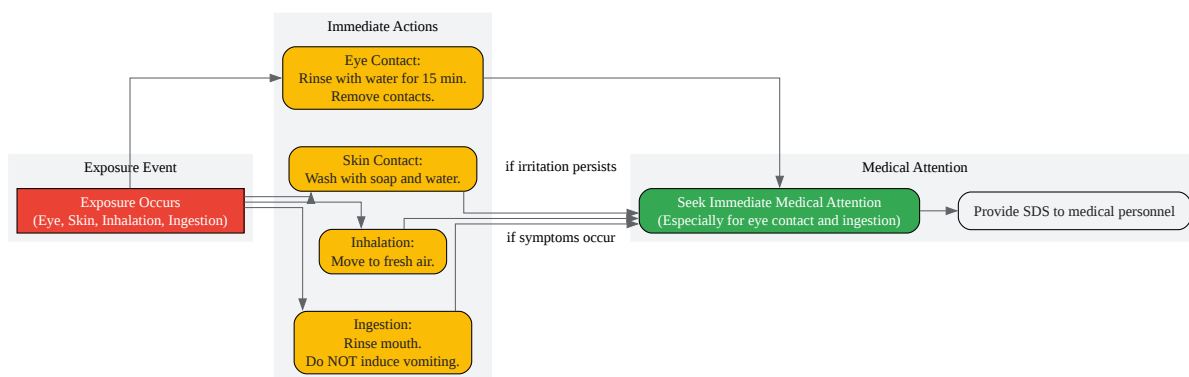
- Store in a cool, dry, and well-ventilated place.[1]
- Keep the container tightly closed.[1]
- Protect from light.[7]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[7]

## First Aid Measures

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[10][11]
- Skin Contact: Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.[11]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician if symptoms occur.[8][20]
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[9][20]

## Section 5: Visualized Workflows and Pathways

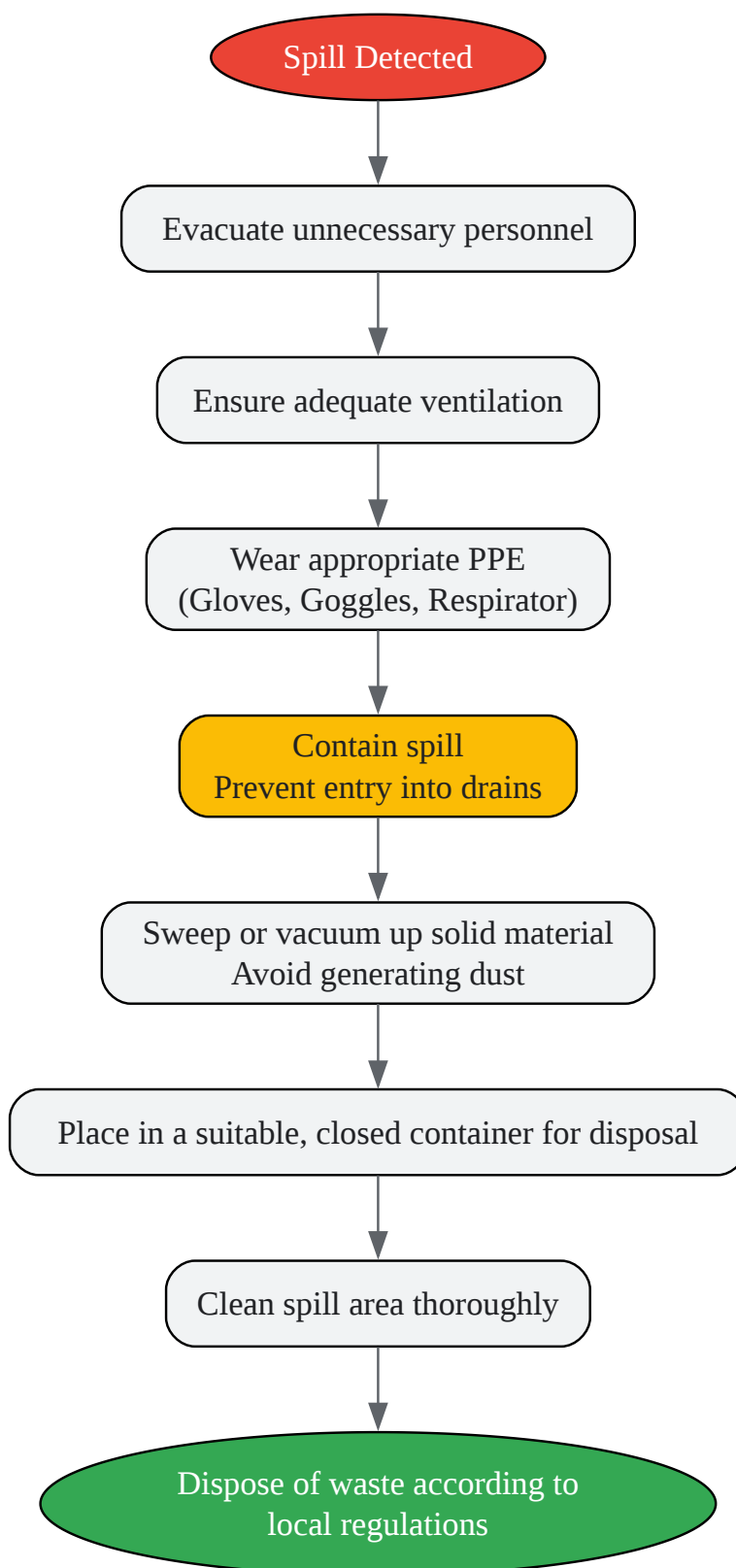
### First Aid Response Workflow



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Caption: Workflow for first aid response to Mandelic Acid-d5 exposure.

## Spill Cleanup and Containment Workflow



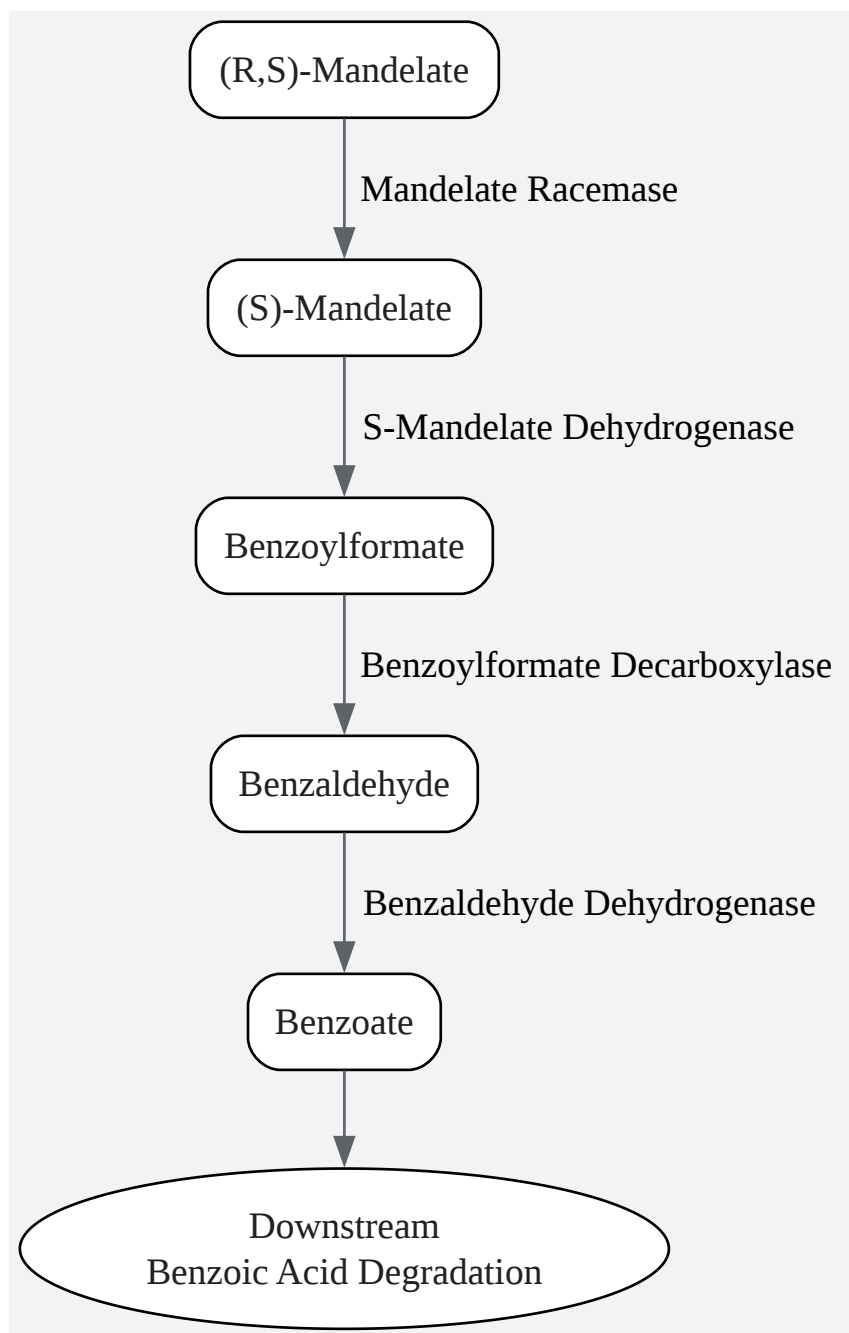
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Caption: Step-by-step workflow for safe cleanup of a Mandelic Acid-d5 spill.



## Bacterial Metabolic Pathway of Mandelic Acid

Mandelic acid is degraded by some bacteria, such as *Pseudomonas putida*, through a specific metabolic pathway.<sup>[21][22]</sup>



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Caption: Bacterial degradation pathway of mandelic acid.

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## References

- 1. targetmol.com [targetmol.com]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. thepsci.eu [thepsci.eu]
- 5. policycommons.net [policycommons.net]
- 6. ecetoc.org [ecetoc.org]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. fishersci.com [fishersci.com]
- 9. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 10. avenalab.com [avenalab.com]
- 11. avenalab.com [avenalab.com]
- 12. nucro-technics.com [nucro-technics.com]
- 13. researchgate.net [researchgate.net]
- 14. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 15. umwelt-online.de [umwelt-online.de]
- 16. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 17. oecd.org [oecd.org]
- 18. x-cellr8.com [x-cellr8.com]
- 19. In vivo Eye Irritation / Serious Eye Damage Test (OECD 405: 2023). - IVAMI [ivami.com]
- 20. chemicalbook.com [chemicalbook.com]
- 21. academic.oup.com [academic.oup.com]
- 22. Bacterial mandelic acid degradation pathway and its application in biotechnology - PubMed [pubmed.ncbi.nlm.nih.gov]

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